

In-Depth Technical Guide: Thermal Degradation Profile of Pigment Yellow 194

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Compound of Interest

Compound Name: *Pigment Yellow 194*

Cat. No.: *B1581403*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal degradation profile of C.I. **Pigment Yellow 194**, a high-performance benzimidazolone pigment. The information herein is curated for researchers, scientists, and professionals in drug development who may utilize this pigment in formulations where thermal stability is a critical parameter. This document details the pigment's thermal behavior, decomposition products, and standardized experimental protocols for its analysis.

Introduction to Pigment Yellow 194

Pigment Yellow 194 (CAS No. 82199-12-0) is a monoazo benzimidazolone pigment valued for its bright greenish-yellow shade, excellent lightfastness, and good resistance to chemicals and migration.^[1] Its robust performance characteristics, including very good heat fastness, make it a suitable colorant for a variety of applications, including plastics, coatings, and inks.^[2] Understanding its thermal degradation profile is crucial for predicting its performance at elevated processing temperatures and ensuring the stability and safety of the final product.

Thermal Stability and Decomposition Data

While specific, publicly available thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) curves for **Pigment Yellow 194** are limited, technical data sheets and related literature provide a solid foundation for its thermal stability. The pigment is generally

considered to be stable up to 200°C.[3] Some sources indicate a thermal stability of up to 290°C in high-density polyethylene (HDPE).[4]

The degradation of benzimidazolone pigments is known to be influenced by the specific chemical substitutions on the aromatic rings.[5][6] The thermal data presented below is a synthesis of reported values and expected behavior for a high-performance pigment of this class.

Table 1: Thermal Properties of **Pigment Yellow 194**

Parameter	Value	Analytical Method
Heat Stability	Stable up to 200 °C	Isothermal Heating
Melting Point	>300°C	Not specified
Decomposition Onset (Estimated)	> 250 °C	Thermogravimetric Analysis (TGA)
Primary Decomposition Region (Estimated)	250 - 400 °C	Thermogravimetric Analysis (TGA)

Table 2: Anticipated Thermal Degradation Events and Products

Temperature Range (°C)	% Weight Loss (Estimated)	Thermal Event	Probable Decomposition Products
< 150	< 1%	Desorption of adsorbed water and volatiles	Water
250 - 400	30 - 50%	Major decomposition of the azo and benzimidazolone moieties	Carbon oxides (CO, CO ₂), Nitrogen oxides (NO _x), Hydrogen chloride (HCl) gas, Aromatic and chlorinated fragments
> 400	20 - 30%	Secondary decomposition and charring of organic residues	Charred residue, various gaseous byproducts

Note: The decomposition products listed are based on general knowledge of the thermal degradation of similar organic pigments and may be released under fire conditions.^[7]

Experimental Protocols for Thermal Analysis

To obtain precise data on the thermal degradation profile of **Pigment Yellow 194**, the following detailed experimental protocols for Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are recommended.

Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and decomposition profile of **Pigment Yellow 194** by measuring its mass change as a function of temperature.

Instrumentation: A calibrated thermogravimetric analyzer.

Methodology:

- Sample Preparation: A small sample of **Pigment Yellow 194** (5-10 mg) is accurately weighed into a ceramic or platinum TGA pan.
- Instrument Setup:
 - The furnace is purged with an inert gas (e.g., Nitrogen) at a flow rate of 20-50 mL/min to prevent oxidative degradation.
 - The temperature program is set to ramp from ambient temperature (e.g., 25°C) to a final temperature of 600°C at a constant heating rate of 10°C/min.
- Data Acquisition: The mass of the sample is continuously recorded as a function of temperature.
- Data Analysis: The resulting TGA curve (mass vs. temperature) and its derivative (DTG curve) are analyzed to determine the onset temperature of decomposition, temperatures of maximum decomposition rates, and the percentage of mass loss at different stages.

Differential Scanning Calorimetry (DSC)

Objective: To identify thermal transitions such as melting, crystallization, and decomposition by measuring the heat flow into or out of the sample as a function of temperature.

Instrumentation: A calibrated differential scanning calorimeter.

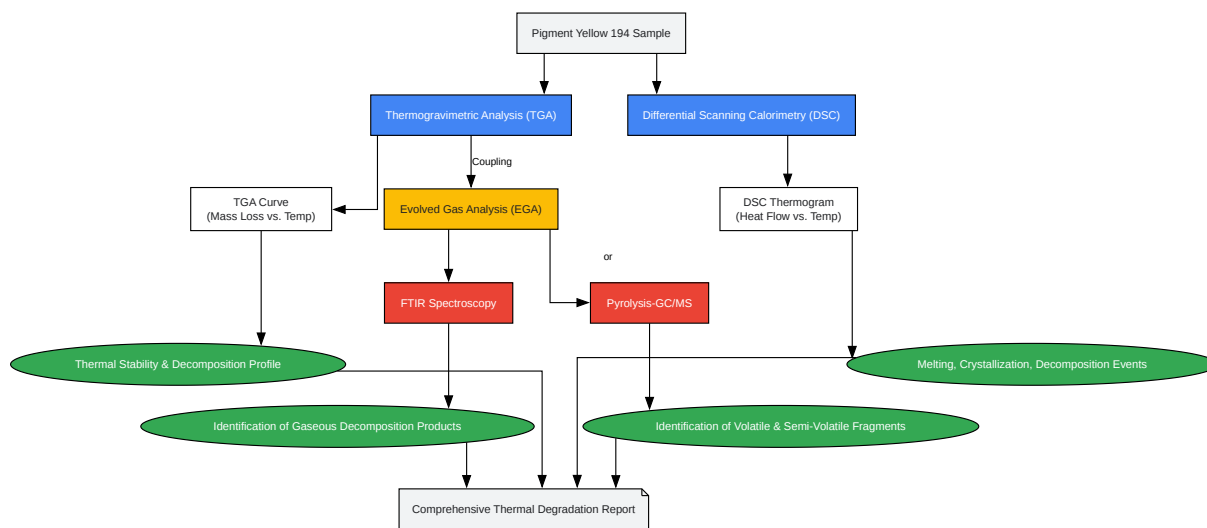
Methodology:

- Sample Preparation: A small sample of **Pigment Yellow 194** (2-5 mg) is accurately weighed into an aluminum DSC pan and hermetically sealed. An empty, sealed aluminum pan is used as a reference.
- Instrument Setup:
 - The DSC cell is purged with an inert gas (e.g., Nitrogen) at a flow rate of 20-50 mL/min.
 - The temperature program is set to ramp from ambient temperature (e.g., 25°C) to a final temperature of 400°C at a constant heating rate of 10°C/min.

- **Data Acquisition:** The differential heat flow between the sample and the reference is recorded as a function of temperature.
- **Data Analysis:** The DSC thermogram is analyzed for endothermic (melting, evaporation) and exothermic (crystallization, decomposition) peaks. The peak onset, peak maximum, and the enthalpy (area under the peak) of these transitions are determined.

Experimental Workflow and Data Interpretation

The following diagram illustrates the logical workflow for a comprehensive thermal analysis of **Pigment Yellow 194**, integrating TGA and DSC with further analytical techniques for a more detailed characterization of its degradation products.



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Caption: Experimental workflow for the thermal analysis of **Pigment Yellow 194**.

Concluding Remarks

Pigment Yellow 194 exhibits good to excellent thermal stability, making it suitable for applications involving elevated processing temperatures. However, for sensitive applications, particularly in the pharmaceutical and drug development sectors, a thorough understanding of its degradation profile is paramount. The experimental protocols outlined in this guide provide a

robust framework for generating detailed and reliable data on the thermal decomposition of this pigment. By employing techniques such as TGA and DSC, and potentially coupling them with evolved gas analysis methods like FTIR or Py-GC/MS, researchers can gain a comprehensive understanding of the thermal behavior and decomposition products of **Pigment Yellow 194**, ensuring its safe and effective use in their formulations.

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